

Spectroscopic Characterization of Diphenylvinylphosphine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Diphenylvinylphosphine*

CAS No.: 2155-96-6

Cat. No.: B1198819

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This guide provides a comprehensive overview of the spectroscopic techniques used to characterize **diphenylvinylphosphine** ($(C_6H_5)_2PCH=CH_2$), a key building block in organic synthesis and materials science. Aimed at researchers, scientists, and professionals in drug development, this document delves into the principles and practical applications of Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy for the unambiguous identification and purity assessment of this versatile organophosphorus compound.

Introduction: The Significance of Diphenylvinylphosphine

Diphenylvinylphosphine is a valuable reagent and ligand in a multitude of chemical transformations, including the Wittig, Staudinger, and Mitsunobu reactions. Its utility stems from the unique reactivity of the phosphine moiety in conjunction with the polymerizable vinyl group. Accurate and thorough characterization of this compound is paramount to ensure reproducibility and success in its synthetic applications. This guide will focus on the two primary spectroscopic methods for its characterization: NMR and IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into Molecular Structure

NMR spectroscopy is an indispensable tool for elucidating the precise structural features of **diphenylvinylphosphine**. By analyzing the magnetic properties of atomic nuclei, specifically ^1H , ^{13}C , and ^{31}P , we can map out the connectivity and chemical environment of each atom within the molecule.

^1H NMR Spectroscopy: Unraveling the Proton Environment

Proton (^1H) NMR spectroscopy provides detailed information about the hydrogen atoms in **diphenylvinylphosphine**. The spectrum is characterized by distinct signals for the aromatic protons of the phenyl groups and the protons of the vinyl group.

Интерпретация:

- **Phenyl Protons:** The ten protons on the two phenyl groups typically appear as a complex multiplet in the aromatic region of the spectrum, generally between 7.0 and 8.0 ppm. The exact chemical shifts and splitting patterns are influenced by the electron-withdrawing nature of the phosphorus atom and the anisotropic effects of the phenyl rings.
- **Vinyl Protons:** The three protons of the vinyl group give rise to a characteristic set of signals. Due to spin-spin coupling with each other and with the ^{31}P nucleus, these signals appear as complex multiplets. The geminal, cis, and trans coupling constants between the vinyl protons, as well as the coupling to the phosphorus atom, are key diagnostic features. The vinyl proton attached to the same carbon as the phosphorus atom (α -proton) will show a distinct coupling to ^{31}P . The two terminal vinyl protons (β -protons) will also exhibit coupling to the phosphorus, albeit with different magnitudes.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Carbon-13 (^{13}C) NMR spectroscopy provides a detailed map of the carbon framework of **diphenylvinylphosphine**. Each unique carbon atom in the molecule gives rise to a distinct signal, allowing for a complete assignment of the carbon skeleton.

Data Presentation: ^{13}C NMR Spectral Data of **Diphenylvinylphosphine**

Carbon Atom	Chemical Shift (δ) in ppm (in CDCl_3)
$\text{C}=\text{CH}_2$	131.8
$\text{C}=\text{CH}_2$	134.9 (d, $J(\text{C},\text{P}) = 17.1 \text{ Hz}$)
i-C (Phenyl)	137.6 (d, $J(\text{C},\text{P}) = 11.2 \text{ Hz}$)
o-C (Phenyl)	133.6 (d, $J(\text{C},\text{P}) = 19.1 \text{ Hz}$)
m-C (Phenyl)	128.6
p-C (Phenyl)	129.0

Causality Behind Experimental Choices: The use of a deuterated solvent like chloroform- d (CDCl_3) is standard practice in NMR to avoid overwhelming the spectrum with solvent signals. The observation of carbon-phosphorus coupling ($J(\text{C},\text{P})$) is a powerful tool for assigning carbons in proximity to the phosphorus atom. The magnitude of the coupling constant provides valuable structural information.

^{31}P NMR Spectroscopy: The Definitive Phosphorus Fingerprint

Phosphorus-31 (^{31}P) NMR is a highly specific and sensitive technique for characterizing organophosphorus compounds. Since ^{31}P has a natural abundance of 100% and a spin of $\frac{1}{2}$, it provides a single, sharp signal for **diphenylvinylphosphine** in a spectral region free from interference from other nuclei.

Интерпретация:

The $^{31}\text{P}\{^1\text{H}\}$ NMR spectrum of **diphenylvinylphosphine**, with proton decoupling, exhibits a single resonance. The chemical shift of this signal is highly indicative of the trivalent phosphorus environment. For **diphenylvinylphosphine**, the ^{31}P chemical shift is typically observed around -16.1 ppm, referenced to 85% H_3PO_4 .^[1] This value is characteristic of a triarylphosphine and is sensitive to the electronic effects of the substituents on the phosphorus atom.

Infrared (IR) Spectroscopy: Probing Molecular Vibrations

Infrared (IR) spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The IR spectrum of **diphenylvinylphosphine** displays characteristic absorption bands corresponding to the vibrations of the phenyl rings, the vinyl group, and the P-C bonds.

Data Presentation: Key IR Absorption Bands for **Diphenylvinylphosphine**

Functional Group	Vibrational Mode	Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H	Stretching	3100-3000	Medium
Vinyl C-H	Stretching	3080-3010	Medium
C=C	Stretching	~1630	Medium
Aromatic C=C	Stretching	~1600, 1580, 1480, 1435	Medium to Strong
Phenyl-P	Stretching	~1100	Medium
Vinyl C-H	Bending (out-of-plane)	~990, ~910	Strong
Aromatic C-H	Bending (out-of-plane)	~740, ~690	Strong

Expertise & Experience: The bands around 3000 cm⁻¹ are characteristic of C-H stretching vibrations. The peaks just above 3000 cm⁻¹ are indicative of unsaturated (aromatic and vinyl) C-H bonds, while any peaks just below 3000 cm⁻¹ would suggest the presence of saturated C-H bonds, which should be absent in a pure sample of **diphenylvinylphosphine**. The strong absorptions in the 900-650 cm⁻¹ region are particularly diagnostic for the substitution patterns on the aromatic rings and the vinyl group.

Experimental Protocols: A Self-Validating System

The following protocols are designed to yield high-quality, reproducible spectroscopic data for **diphenylvinylphosphine**, ensuring the integrity of the analytical results.

NMR Spectroscopy Protocol

Sample Preparation (Air-Sensitive Compound):

- Inert Atmosphere: All manipulations of **diphenylvinylphosphine** should be performed under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques to prevent oxidation.
- Solvent Degassing: Use a deuterated solvent (e.g., CDCl_3 , C_6D_6 , or THF-d_8) that has been thoroughly degassed by several freeze-pump-thaw cycles.
- Sample Transfer: In an inert atmosphere, accurately weigh approximately 10-20 mg of **diphenylvinylphosphine** and dissolve it in ~0.6 mL of the degassed deuterated solvent in a clean, dry NMR tube.
- Sealing: Securely cap the NMR tube and, if necessary, seal it with Parafilm® for transport to the NMR spectrometer.

Data Acquisition:

- Instrument Tuning: Tune the NMR probe for the ^1H , ^{13}C , and ^{31}P frequencies.
- ^1H NMR: Acquire a standard one-dimensional ^1H spectrum. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and sensitivity of ^{13}C , a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) may be necessary.
- ^{31}P NMR: Acquire a proton-decoupled ^{31}P spectrum. A $30\text{-}45^\circ$ pulse angle and a relaxation delay of 2-5 seconds are generally sufficient.

IR Spectroscopy Protocol

Sample Preparation (Air-Sensitive Liquid/Solid):

- KBr Pellet (for solids):

- In a glovebox, thoroughly grind a small amount of **diphenylvinylphosphine** (1-2 mg) with ~100 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.
- Transfer the mixture to a pellet press and apply pressure to form a transparent pellet.
- Thin Film (for liquids or low-melting solids):
 - In a glovebox, place a drop of liquid **diphenylvinylphosphine** or a small amount of the molten solid between two salt plates (e.g., NaCl or KBr).
 - Gently press the plates together to form a thin film.
- Solution Cell (for air-sensitive solutions):
 - Prepare a solution of **diphenylvinylphosphine** in a dry, IR-transparent solvent (e.g., carbon tetrachloride or chloroform) in a glovebox.
 - Fill a sealed liquid IR cell with the solution.

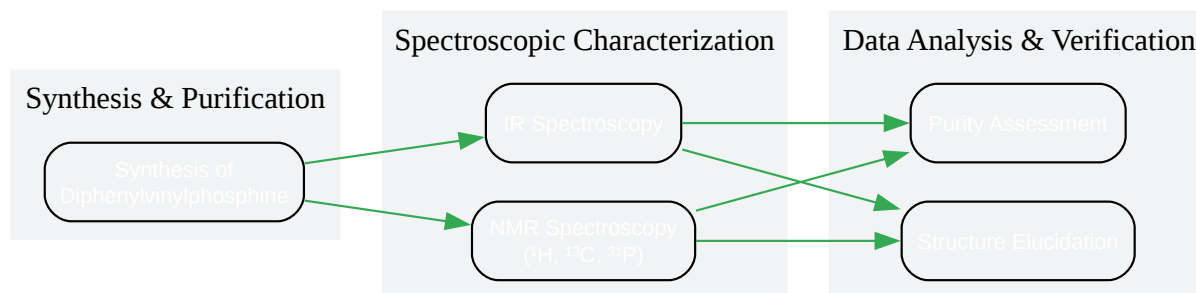
Data Acquisition:

- Background Spectrum: Record a background spectrum of the empty spectrometer or the salt plates/KBr pellet without the sample.
- Sample Spectrum: Record the spectrum of the prepared sample.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Visualization of Key Structural Features

The following diagrams illustrate the molecular structure and the logical workflow for the spectroscopic characterization of **diphenylvinylphosphine**.

Caption: Molecular structure of **Diphenylvinylphosphine**.



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Caption: Workflow for the spectroscopic characterization.

Conclusion

The synergistic application of NMR (^1H , ^{13}C , and ^{31}P) and IR spectroscopy provides a robust and definitive method for the characterization of **diphenylvinylphosphine**. This guide has outlined the key spectral features, provided detailed experimental protocols that ensure data integrity, and emphasized the causal reasoning behind these analytical choices. By adhering to these principles and methodologies, researchers can confidently verify the structure and purity of their **diphenylvinylphosphine**, paving the way for its successful application in their scientific endeavors.

References

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